

# Essential Safety and Operational Guide for Handling 5-Ethyl Cytidine

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## Compound of Interest

Compound Name: 5-Ethyl cytidine

Cat. No.: B15597620

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Ethyl cytidine**. The following procedures and recommendations are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

## Physicochemical Properties

While specific data for **5-Ethyl cytidine** is not readily available, the following table summarizes the properties of similar nucleoside analogs, which can serve as a general reference.

Property	5-Ethynyl-cytidine (5-EC) [1][2]	Cytidine 5'- monophosphate[3][4]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub> O <sub>5</sub> [1]	C <sub>9</sub> H <sub>14</sub> N <sub>3</sub> O <sub>8</sub> P[3]
Molecular Weight	267.24 g/mol [1]	323.2 g/mol [3]
Physical State	Solid[1]	Solid[3][4]
Appearance	White to off-white[1]	No information available[3]
Solubility	DMSO[1]	No information available[3]
Storage Conditions	-20 °C, dry and under inert gas[1]	Refrigerated, dry, cool, well- ventilated[3]
Melting Point	Not available	222 °C / 431.6 °F[3][4]

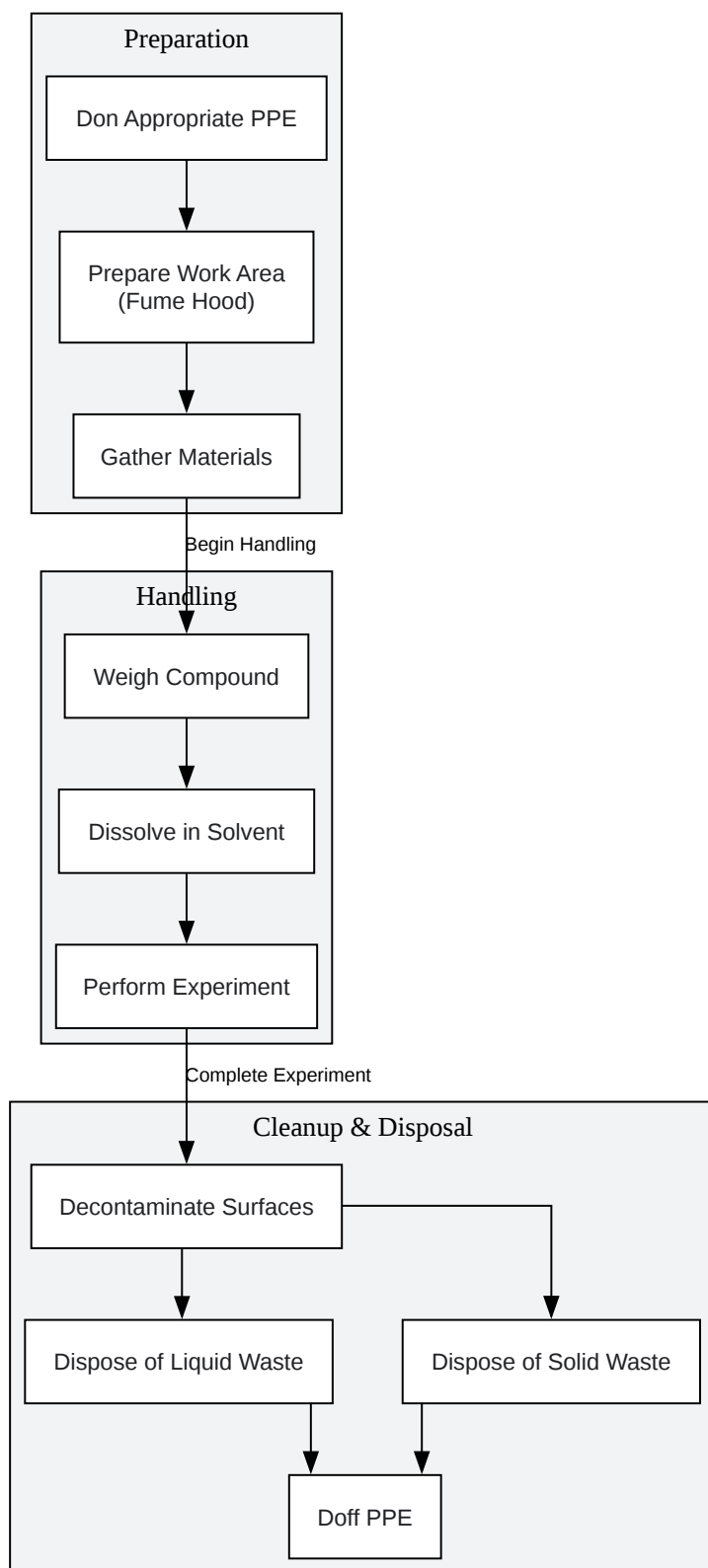
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table outlines the minimum required PPE for handling **5-Ethyl cytidine**.

Body Part	Recommended PPE
Hands	Disposable nitrile gloves are the minimum requirement.[5] For tasks with a higher risk of exposure, consider double-gloving.[6] Gloves should be changed immediately if contaminated. [6]
Eyes/Face	Safety glasses with side shields are the minimum requirement.[5] A face shield should be worn in addition to safety glasses or goggles when there is a splash hazard.[5][7]
Body	A lab coat or gown is required to protect clothing and skin from potential splashes.[6][7] For procedures with a higher risk of contamination, a solid-front gown or a disposable suit may be necessary.
Respiratory	For handling the solid compound where dust may be generated, a respirator (e.g., N95) is recommended.[7] Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[8]
Feet	Closed-toe shoes must be worn at all times in the laboratory.[5][7]

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the procedural steps for the safe handling of **5-Ethyl cytidine** from receipt to disposal.



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